

1H NMR Characterization of 1-(2-Aminophenyl)cyclopropanecarbonitrile: A Comparative Guide

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Compound of Interest

Compound Name: 1-(2-Aminophenyl)cyclopropanecarbonitrile

Cat. No.: B11727332

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Executive Summary

1-(2-Aminophenyl)cyclopropanecarbonitrile (CAS: 1314759-87-9) is a critical pharmacophore and intermediate in the synthesis of beta-lactamase inhibitors (e.g., Tazobactam derivatives) and other bioactive molecules.^[1] Its structural integrity is defined by the unique gem-disubstituted cyclopropane ring and the ortho-aniline functionality.^{[2][1]}

This guide provides an objective technical comparison of its ¹H NMR spectral characteristics against its synthetic precursors and solvent alternatives.^{[2][1]} Unlike standard data sheets, this document focuses on causality—explaining why signals appear where they do—and provides a self-validating protocol for confirming product purity during the reduction of 1-(2-nitrophenyl)cyclopropanecarbonitrile.^{[2][1]}

Technical Characterization: The "Product" Spectrum

The ^1H NMR spectrum of **1-(2-Aminophenyl)cyclopropanecarbonitrile** is characterized by three distinct regions: the high-field cyclopropane methylene protons, the exchangeable amine protons, and the aromatic region.

Predicted Spectral Assignments (400 MHz, DMSO- d_6)

The following table synthesizes data from the parent ring system (cyclopropanecarbonitrile) and electronic substituent effects of the ortho-amino group.

Region	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Justification
Aliphatic	1.20 – 1.50	Multiplet (m)	2H	Cyclopropane CH ₂ (cis/trans)	High-field resonance due to ring strain and shielding cone of the ring. ^{[2][1]} Split into AA'BB' system.
Aliphatic	1.50 – 1.75	Multiplet (m)	2H	Cyclopropane CH ₂ (cis/trans)	Diastereotopic protons distinct from the first set due to the chiral axis relative to the phenyl ring. ^[2]
Exchangeable	5.00 – 5.50	Broad Singlet (br s)	2H	-NH ₂	Exchangeable amine protons. Sharp in DMSO-d ₆ ; broad/invisible in CDCl ₃ due to exchange rates. ^{[2][1]}
Aromatic	6.60 – 6.80	Doublet/Triplet	2H	Ar-H (3, ^{[2][1]} 5)	Upfield shift caused by the strong

mesomeric
(+M)
shielding
effect of the
NH₂ group
ortho and
para to it.[2]

Protons meta
to the NH₂
group are
less shielded.
[2][1] H-6 is
deshielded by
the
cyclopropane
/nitrile
environment.
[2][1]

Aromatic

7.00 – 7.25

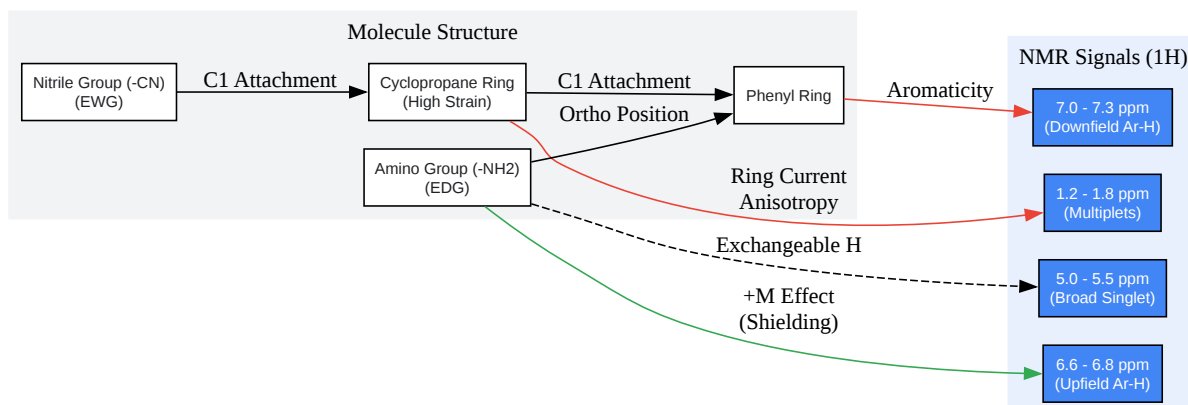
Multiplet

2H

Ar-H (4,[2][1]
6)

Structural Logic Diagram

The following diagram illustrates the atom-to-signal mapping, highlighting the electronic influences (Shielding vs. Deshielding) that dictate the spectrum.[3][4][5]



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Figure 1: Structural causality map linking functional groups to specific NMR regions.[2] Green arrows indicate shielding (upfield shift), red arrows indicate deshielding (downfield shift).[2]

Comparative Analysis: Performance & Alternatives

For a researcher, the "performance" of an NMR spectrum is its ability to resolve structural questions.[2][6] We compare the target spectrum against its primary alternative (the precursor) and evaluate solvent systems.[2]

Comparison 1: Product vs. Precursor (Reaction Monitoring)

The synthesis typically involves reducing 1-(2-nitrophenyl)cyclopropanecarbonitrile to the amine.[2][1] Distinguishing these two is the primary QC requirement.

Feature	Precursor (Nitro)	Product (Amine)	Diagnostic Value
Aromatic Region	7.6 – 8.2 ppm	6.6 – 7.3 ppm	Critical. The Nitro group is strongly electron-withdrawing (EWG), shifting protons downfield.[2] [1] The Amine is electron-donating (EDG), shifting them upfield.[2]
Exchangeable Protons	None	~5.2 ppm (2H)	Confirmation. Appearance of the NH ₂ singlet confirms reduction.[2][1]
Cyclopropane Region	~1.5 – 2.0 ppm	~1.2 – 1.7 ppm	Subtle. The shielding effect of the amine shifts the ring protons slightly upfield compared to the nitro analog.[2][1]

Protocol Insight: If signals appear above 7.5 ppm, the reduction is incomplete.

Comparison 2: Solvent Selection (CDCl₃ vs. DMSO-d₆)

The choice of solvent fundamentally alters the visibility of the key amine signal.[2]

- Chloroform-d (CDCl₃):
 - Pros: Excellent solubility for the nitrile; easy recovery.[2][1]
 - Cons: The -NH₂ protons often appear as a very broad, low-intensity hump or broaden into the baseline due to rapid chemical exchange and quadrupole broadening from the nitrogen.[2][1] This makes quantitative integration of the amine impossible.[2][1]
- DMSO-d₆:

- Pros: Forms strong hydrogen bonds with the amine protons, slowing exchange.[2] Result: The -NH₂ signal appears as a sharp, distinct singlet integrating to 2H.[2][1]
- Cons: High boiling point, difficult to remove.[2][1]
- Recommendation: Use DMSO-d₆ for characterization to prove the amine exists.[2][1] Use CDCl₃ only for routine checks if the aromatic region is sufficient.[2][1]

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and scientific integrity, follow this step-by-step protocol. This workflow includes "Checkpoints" to validate the data quality.

Materials

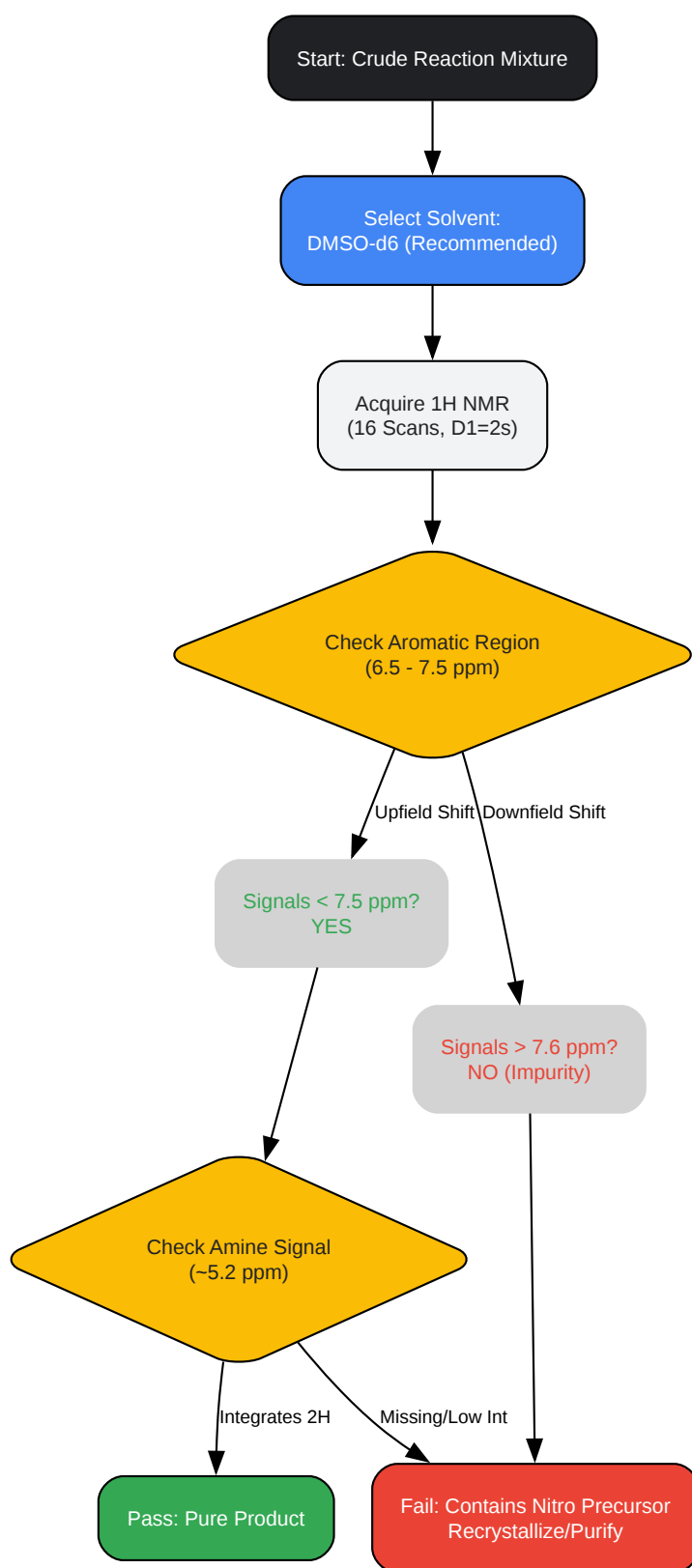
- Sample: ~5-10 mg of **1-(2-Aminophenyl)cyclopropanecarbonitrile**.
- Solvent: 0.6 mL DMSO-d₆ (99.9% D) with 0.03% TMS (Tetramethylsilane).
- Tube: 5mm precision NMR tube (Wilmad 507-PP or equivalent).

Methodology

- Sample Preparation:
 - Dissolve the solid completely in DMSO-d₆. [2][1] Ensure no suspended particles remain (filter if necessary through cotton wool). [2][1]
 - Checkpoint: Incomplete dissolution will lead to poor signal-to-noise ratio and potentially invisible quaternary carbons in ¹³C NMR. [2][1]
- Acquisition Parameters (Standard 400 MHz):
 - Pulse Sequence: zg30 (30° pulse angle) to allow faster relaxation.
 - Relaxation Delay (D1): Set to 1.0 - 2.0 seconds. (Note: Amine protons relax slower; if integration is low, increase D1 to 5s).
 - Scans (NS): 16 scans are typically sufficient. [2][1]

- Spectral Width: -2 to 14 ppm.[\[2\]](#)[\[1\]](#)
- Processing & Analysis:
 - Phasing: Apply automatic phasing, then manual correction to ensure a flat baseline around the broad NH₂ peak.[\[2\]](#)[\[1\]](#)
 - Integration: Calibrate the aromatic region (4H total) or the cyclopropane region (4H total).
 - Validation: The NH₂ peak must integrate to 2.0 ± 0.2 relative to the aromatic protons.[\[2\]](#)[\[1\]](#)

Workflow Visualization



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Figure 2: Decision logic for product validation. The primary failure mode is the presence of residual nitro precursor, detected by downfield aromatic protons.

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